

Core Physicochemical Properties: A Foundation for Synthesis

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Compound of Interest

Compound Name: *Tert-butyl thiophene-3-carboxylate*

CAS No.: 125294-45-3

Cat. No.: B3046518

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Tert-butyl thiophene-3-carboxylate is a substituted aromatic heterocyclic compound. The core structure consists of a five-membered thiophene ring, which is a well-recognized "privileged scaffold" in medicinal chemistry.^{[1][2]} It is considered a bioisostere of the benzene ring, meaning it can often replace a phenyl group in a drug molecule to modulate its electronic and lipophilic properties, potentially enhancing receptor binding, potency, or pharmacokinetic profiles.^[3]

The ester at the 3-position features a tert-butyl group. This bulky group serves two primary functions in synthetic chemistry:

- **Steric Shielding:** It can influence the reactivity of adjacent positions on the thiophene ring.
- **Protecting Group:** It forms a robust ester that is stable to many reaction conditions (e.g., those involving nucleophiles or mild bases) but can be selectively cleaved under acidic conditions to reveal the carboxylic acid for further functionalization. This is a cornerstone of its utility in multi-step drug synthesis.

The key quantitative data for this compound are summarized below.

Property	Value	Source
Molecular Weight	184.26 g/mol	[4]
Chemical Formula	C ₉ H ₁₂ O ₂ S	[5]
CAS Number	125294-45-3	[5]
Canonical SMILES	<chem>CC(C)(C)OC(=O)C1=CC=CS1</chem>	[4]
Appearance	Typically a liquid or low-melting solid	N/A

Synthesis and Mechanistic Considerations: A Validated Protocol

The synthesis of **tert-butyl thiophene-3-carboxylate** is most commonly achieved via the esterification of its corresponding carboxylic acid precursor. The choice of reagents and conditions is critical for achieving high yield and purity, preventing unwanted side reactions.

Synthesis of the Precursor: Thiophene-3-carboxylic acid

A foundational step is the creation of the thiophene-3-carboxylic acid backbone. Modern methods have focused on direct C-H carboxylation of thiophene using carbon dioxide (CO₂), an abundant and non-toxic C1 source.[6] This approach, often mediated by a carbonate and carboxylate salt medium, represents a highly atom-economical and environmentally conscious alternative to traditional organometallic routes.[6] The mechanism involves a base-mediated proton abstraction from the thiophene ring, followed by the nucleophilic attack of the resulting carbanion on CO₂. [6]

Experimental Protocol: Tert-butyloxycarbonylation

The following protocol describes a reliable method for the esterification of thiophene-3-carboxylic acid. This method utilizes di-tert-butyl dicarbonate ((Boc)₂O), a common and effective reagent for this transformation.

Objective: To synthesize **tert-butyl thiophene-3-carboxylate** from thiophene-3-carboxylic acid with high purity.

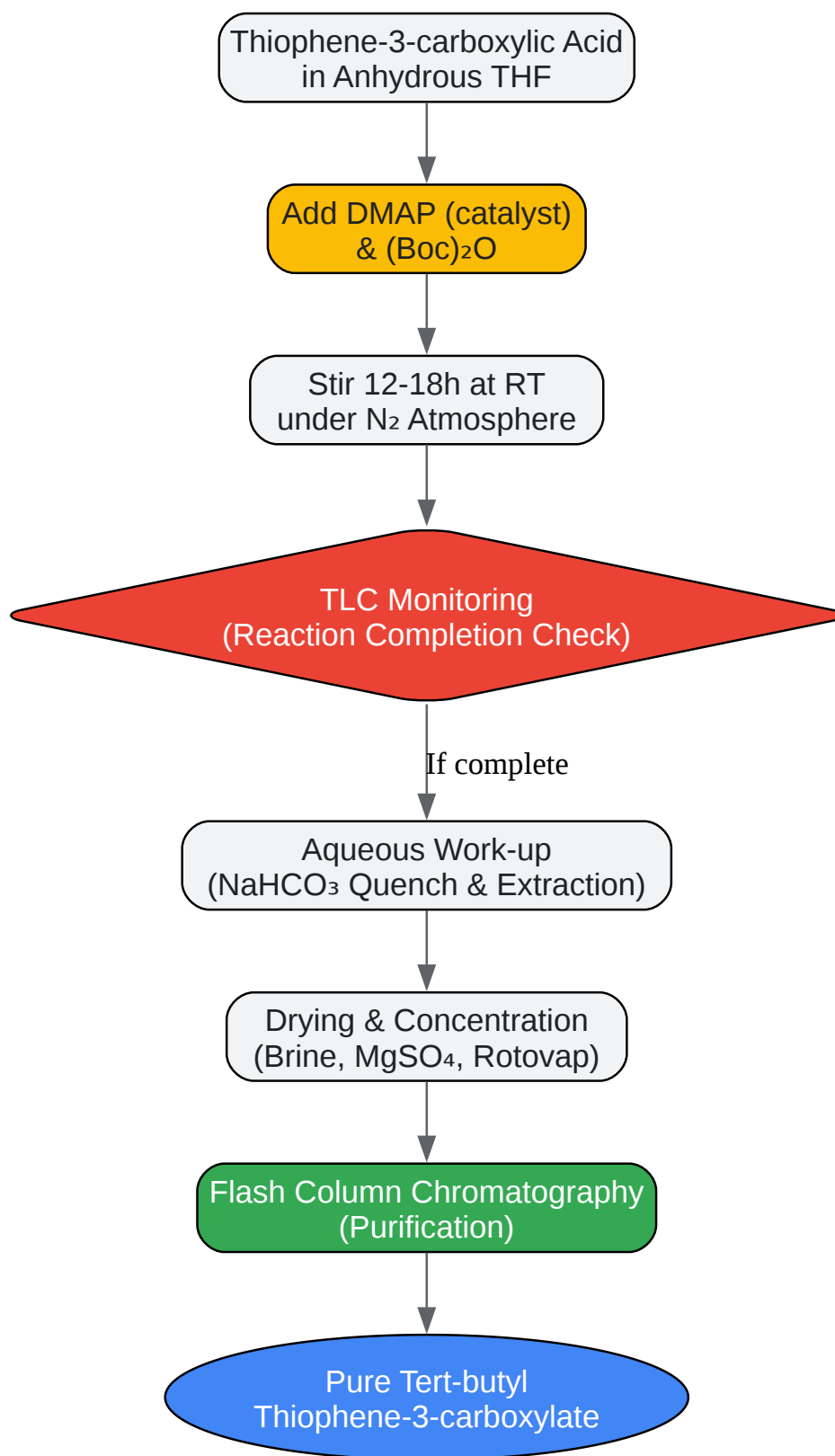
Materials:

- Thiophene-3-carboxylic acid (1.0 eq)
- Di-tert-butyl dicarbonate ((Boc)₂O) (1.2 eq)
- 4-(Dimethylamino)pyridine (DMAP) (0.1 eq)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Reaction Setup: To a dry round-bottom flask under an inert nitrogen atmosphere, add thiophene-3-carboxylic acid (1.0 eq) and dissolve it in anhydrous THF.
 - Causality: An inert atmosphere is crucial to prevent the reaction of reagents with atmospheric moisture, which could lead to hydrolysis of (Boc)₂O and reduce yield. Anhydrous solvent is used for the same reason.
- Reagent Addition: Add 4-(Dimethylamino)pyridine (DMAP) (0.1 eq) to the solution, followed by the slow, portion-wise addition of di-tert-butyl dicarbonate ((Boc)₂O) (1.2 eq) at room temperature.
 - Causality: DMAP is a highly effective acylation catalyst that activates the carboxylic acid, facilitating the reaction with the less reactive (Boc)₂O. Slow addition of (Boc)₂O controls the reaction rate and any potential exotherm.
- Reaction Monitoring: Stir the reaction mixture at room temperature for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting carboxylic acid is fully consumed.

- Trustworthiness: TLC provides a simple, real-time validation of reaction completion, ensuring the process is not terminated prematurely or allowed to run unnecessarily long, which could lead to side product formation.
- Work-up and Extraction: Quench the reaction by slowly adding saturated aqueous NaHCO_3 solution to neutralize any remaining acid and decompose excess $(\text{Boc})_2\text{O}$. Transfer the mixture to a separatory funnel and extract the aqueous layer three times with ethyl acetate.
 - Causality: The basic wash removes the acidic starting material and the DMAP catalyst. Multiple extractions ensure complete recovery of the desired organic product.
- Purification: Combine the organic layers and wash with brine to remove residual water. Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure.
 - Causality: The brine wash and drying step are critical for removing water, which can interfere with subsequent purification or characterization.
- Final Purification: Purify the resulting crude oil by flash column chromatography on silica gel to yield the pure **tert-butyl thiophene-3-carboxylate**.
 - Trustworthiness: Chromatographic purification is a self-validating step that separates the target compound from non-volatile impurities and any remaining starting materials, ensuring high purity of the final product.



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Caption: Workflow for the synthesis of **tert-butyl thiophene-3-carboxylate**.

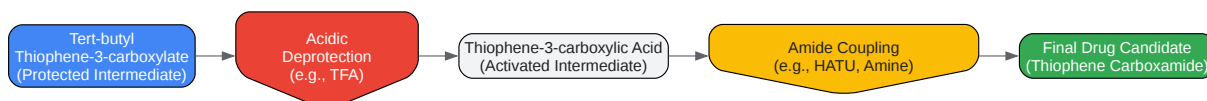
Strategic Application in Drug Discovery

The true value of **tert-butyl thiophene-3-carboxylate** lies in its role as a versatile intermediate. Thiophene-containing compounds exhibit a vast range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[2][7][8] This scaffold is a cornerstone in the development of novel therapeutics.

The synthetic utility follows a clear logic:

- **Incorporate the Scaffold:** The protected thiophene ring is introduced into a larger molecule.
- **Deprotection:** The tert-butyl group is removed under acidic conditions (e.g., with trifluoroacetic acid) to unmask the carboxylic acid. This step is typically high-yielding and clean.
- **Functionalization:** The newly revealed carboxylic acid is a versatile functional handle. It is most commonly converted into an amide via coupling with a primary or secondary amine, a fundamental linkage in many drug molecules.

This workflow allows for the late-stage diversification of drug candidates, where a common thiophene core can be paired with a large library of amines to rapidly generate a multitude of potential drug molecules for screening.



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Caption: Strategic use of the title compound in drug candidate synthesis.

Conclusion

Tert-butyl thiophene-3-carboxylate is more than a simple chemical; it is a strategic tool for medicinal chemists and drug development professionals. Its well-defined physicochemical

properties, coupled with a robust and verifiable synthetic protocol, establish its reliability as a starting material. Its primary utility as a protected intermediate allows for the efficient and modular construction of complex thiophene-based molecules, accelerating the discovery of novel therapeutics. Understanding the causality behind its synthesis and the logic of its application empowers researchers to leverage this valuable building block to its full potential.

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